

Nourseothricin Sulfate: A Comprehensive Technical Guide to its Spectrum of Activity

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Compound of Interest

Compound Name: Nourseothricin sulfate

Cat. No.: B561680

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Introduction

Nourseothricin sulfate is a broad-spectrum aminoglycoside antibiotic belonging to the streptothricin class.^[1] It is a natural product derived from *Streptomyces noursei* and exists as a mixture of several related compounds, primarily streptothricins C, D, E, and F.^[1] Unlike many clinically used antibiotics, nourseothricin is not utilized in human or veterinary medicine, making it an excellent selection agent in molecular biology and genetic engineering.^[2] Its wide range of activity against bacteria, fungi, protozoa, and microalgae, coupled with the availability of a dominant resistance gene, has led to its widespread use in research settings.^{[2][3]} This in-depth technical guide provides a detailed overview of **nourseothricin sulfate**'s spectrum of activity, its mechanism of action and resistance, and the experimental protocols used to determine its antimicrobial efficacy.

Spectrum of Activity: Quantitative Data

The antimicrobial activity of **nourseothricin sulfate** is quantified by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the antibiotic that prevents visible growth of a microorganism. The following tables summarize the MIC values of nourseothricin against a diverse range of organisms.

Table 1: Antibacterial Spectrum of **Nourseothricin Sulfate**

Gram-Negative Bacteria	MIC (µg/mL)	Selection Concentration (µg/mL)
Agrobacterium tumefaciens	-	100[4]
Escherichia coli	2 - 12[2][3][4]	50[2][3][4]
Francisella tularensis	-	50[2][3]
Klebsiella pneumoniae	-	-
Neisseria gonorrhoeae	16 - 32[5]	-
Pseudomonas aeruginosa	50[2][3]	100[2][3]
Gram-Positive Bacteria	MIC (µg/mL)	Selection Concentration (µg/mL)
Bacillus subtilis	5[2][3]	50[2][3]
Enterococcus faecium	8 - 256[2]	500[2]
Mycobacterium smegmatis	25[6]	-
Staphylococcus aureus	2 - 12[2]	50[2][3]
Streptomyces	MIC (µg/mL)	Selection Concentration (µg/mL)
Streptomyces lividans	6[2][3]	100[2][3]

Table 2: Antifungal and Anti-oomycete Spectrum of **Nourseothricin Sulfate**

Yeast	MIC (µg/mL)	Selection Concentration (µg/mL)
Candida albicans	200[2]	250 - 450[2]
Cryptococcus neoformans	-	100[3][7]
Hansenula polymorpha	-	100[2][3]
Pichia pastoris	-	100[2][3]
Saccharomyces cerevisiae	25[3]	75 - 100[2]
Schizosaccharomyces pombe	-	100[2]
Yarrowia lipolytica	-	250[6]

Filamentous Fungi	MIC (µg/mL)	Selection Concentration (µg/mL)
Acremonium chrysogenum	-	25[3]
Aspergillus nidulans	-	120[2][6]
Sordaria macrospora	-	50[3]
Ustilago maydis	-	75[3][7]

Table 3: Antiprotozoal and Anti-microalgal Spectrum of **Nourseothricin Sulfate**

Protozoa	MIC (µg/mL)	Selection Concentration (µg/mL)
Leishmania tarentolae	-	100[3][4]
Phytomonas serpens	-	100[3]
Plasmodium falciparum	75 (IC50)[3]	-
Toxoplasma gondii	-	500[3]

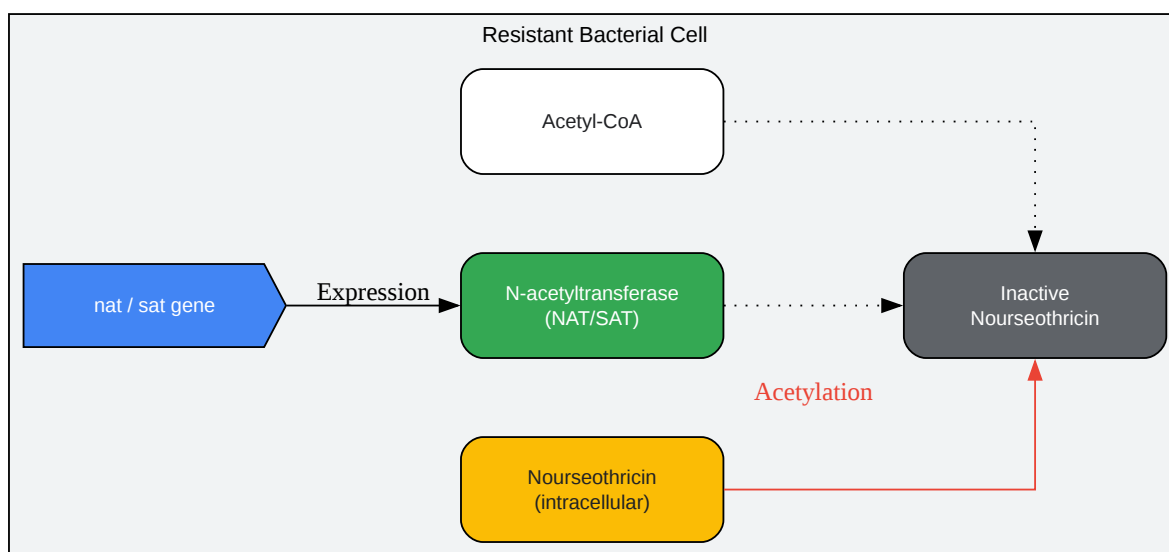
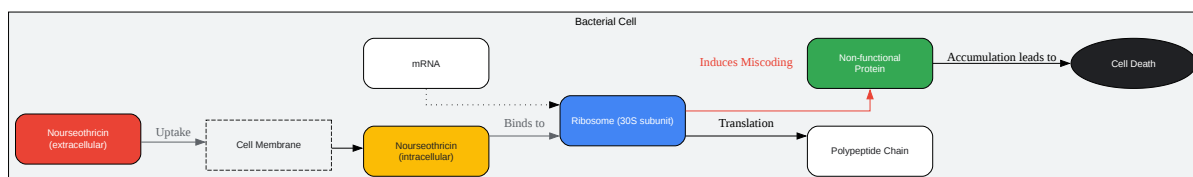
Microalgae	MIC (µg/mL)	Selection Concentration (µg/mL)
Various Species	-	50 - 250[2][6]

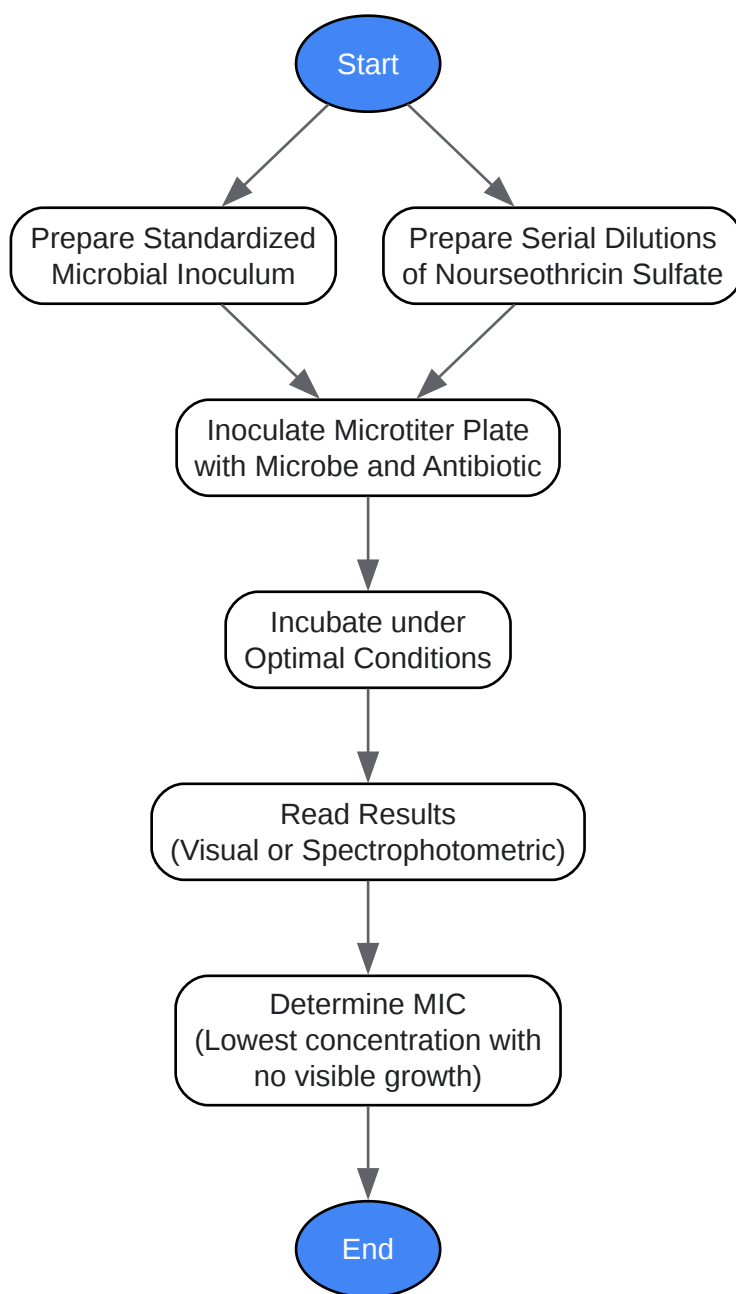
Mechanism of Action and Resistance

Nourseothricin exerts its antimicrobial effect by inhibiting protein synthesis.[4][8] It binds to the bacterial ribosome, leading to misreading of the mRNA transcript and the incorporation of incorrect amino acids into the growing polypeptide chain.[8] This results in the production of non-functional proteins, which accumulate within the cell and ultimately lead to cell death.[8]

Resistance to nourseothricin is primarily mediated by the enzyme N-acetyltransferase, which is encoded by the *sat* or *nat* genes.[1][4] This enzyme catalyzes the acetylation of the β -amino group of the β -lysine residue of nourseothricin, rendering the antibiotic inactive.[1][8]

Signaling Pathways and Mechanisms





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